

Technical Whitepaper: Spectroscopic Characterization & Structural Validation of 3-Amino-2-chloroisonicotinamide

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Compound of Interest

Compound Name: 3-Amino-2-chloroisonicotinamide

CAS No.: 342899-34-7

Cat. No.: B1272029

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Executive Summary & Structural Framework

3-Amino-2-chloroisonicotinamide (

) is a critical heterocyclic intermediate, primarily utilized in the synthesis of fused ring systems such as pyrido[3,4-d]pyrimidines and PI3K kinase inhibitors. Its structural integrity relies on the precise arrangement of three functional groups—a chloro group at C2, an amino group at C3, and a carboxamide at C4—around a pyridine core.

This guide provides a definitive spectroscopic profile to validate the identity and purity of this compound. The proximity of the 3-amino and 4-carboxamide groups introduces significant intramolecular hydrogen bonding, a feature that distinctly influences its NMR and IR signatures.

Structural Logic & Numbering

To ensure accurate spectral assignment, we utilize the standard pyridine numbering system:

- N1: Pyridine nitrogen.[1][2]

- C2: Chloro-substituted (deshielded, quaternary).
- C3: Amino-substituted (shielded, quaternary).
- C4: Carboxamide-substituted (quaternary).
- C5/C6: Aromatic protons (diagnostic coupling system).

Synthesis Context & Purity Considerations

Before analysis, the isolation method must be considered as it dictates likely impurities. The compound is typically synthesized via the reduction of 2-chloro-3-nitroisonicotinamide or the controlled hydrolysis of 3-amino-2-chloroisonicotinonitrile.

Common Impurities:

- Regioisomers: 3-Amino-2-chloropyridine-4-carboxylic acid (hydrolysis byproduct).
- Starting Material: Unreduced nitro compounds (yellow/orange discoloration).
- Solvents: Residual DMSO or DMF (common due to poor solubility in non-polar solvents).

Spectroscopic Data Profile

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-

is the required solvent due to the polarity of the amide and the exchangeable protons.

Instrument: 400 MHz or higher recommended for clear resolution of the H5-H6 coupling.

H NMR Data (400 MHz, DMSO-

)

Position	Type	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Insight
H6	Aromatic	7.75 – 7.85	Doublet ()	1H		-proton to Ring N; deshielded.
H5	Aromatic	7.45 – 7.55	Doublet ()	1H		-proton; shielded by C3-amine (ortho).
Amide	Exchangeable	8.00 – 8.20	Broad Singlet	1H	-	H-bonded; restricted rotation.
Amide	Exchangeable	7.60 – 7.70	Broad Singlet	1H	-	Solvent exposed.
Amine	Exchangeable	6.60 – 6.90	Broad Singlet	2H	-	C3-Amino group; typically broad.

Mechanistic Note: The coupling constant

Hz is diagnostic for 3,4-substituted pyridines. If

Hz (meta coupling) or

Hz (ortho with different geometry), the substitution pattern is incorrect.

C NMR Data (100 MHz, DMSO-

)

Carbon	Type	Shift (ppm)	Assignment Logic
C=O	Quaternary	167.0 – 169.0	Amide carbonyl; most deshielded.
C2	Quaternary	140.0 – 145.0	Attached to Cl and N; deshielded but broadened by Cl quadrupole.
C6	CH	138.0 – 142.0	-carbon; intense signal.
C4	Quaternary	130.0 – 135.0	Ipsso to amide.
C3	Quaternary	125.0 – 128.0	Ipsso to amine; shielded by resonance.
C5	CH	120.0 – 124.0	-carbon; most shielded aromatic signal.

B. Mass Spectrometry (MS)

Method: ESI+ (Electrospray Ionization, Positive Mode) or EI (Electron Impact).

- Molecular Ion (): 172.01 m/z (for Cl).
- Isotope Pattern (Critical Check): The presence of a single chlorine atom dictates a distinct 3:1 ratio between the M and M+2 peaks.
 - 172.0 (100% relative abundance)

- 174.0 (~32% relative abundance)
- If this ratio is absent, the chlorine is missing or displaced.

Fragmentation Pathway (EI):

- 171
155: Loss of
(primary amine or amide fragment).
- 171
128: Loss of
(Isocyanate extrusion typical in amides).

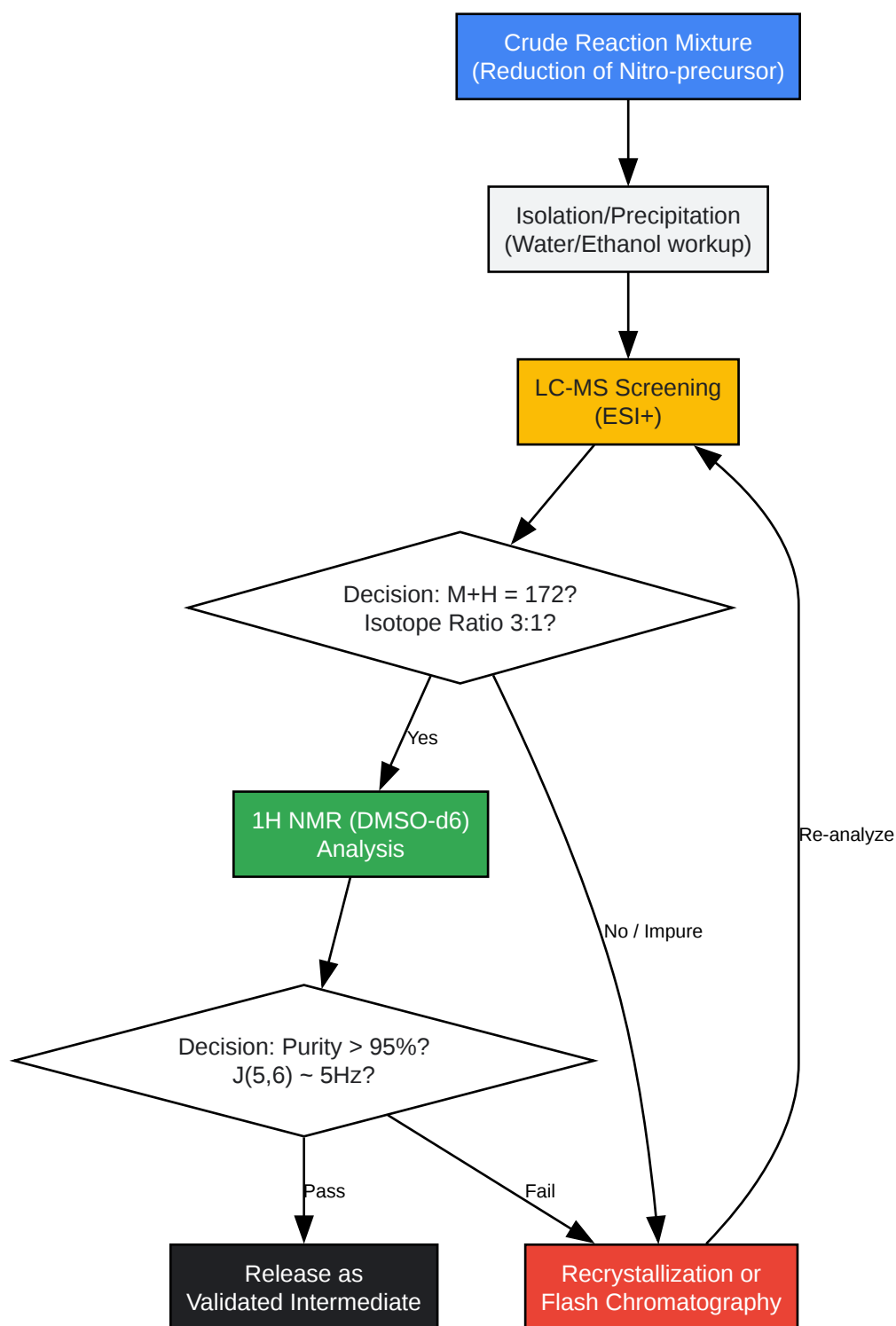
C. Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

Wavenumber ()	Vibration Mode	Functional Group
3400 – 3150	N-H Stretch	Primary Amine () & Amide (). Look for multiple bands (sym/asym).
1680 – 1650	C=O Stretch	Amide I band (Strong).
1620 – 1580	N-H Bend	Amide II band / Primary Amine scissoring.
1550 – 1450	C=C / C=N Stretch	Pyridine Ring Breathing.
~750	C-Cl Stretch	Aryl Chloride (often obscured in fingerprint region).

Analytical Workflow & Logic

The following diagram illustrates the decision-making process for validating the synthesis of **3-Amino-2-chloroisonicotinamide**.



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Caption: Analytical Quality Control (QC) workflow for the validation of **3-Amino-2-chloroisonicotinamide**.

References

- Synthesis of 3-Amino-2-chloropyridine derivatives: Source:Organic Syntheses, Coll.[3] Vol. 7, p. 27 (1990); Vol. 61, p. 115 (1983). Relevance: Establishes baseline shifts for 3-amino-2-chloropyridine systems. URL:
- Spectroscopic Identification of Pyridine Amides: Source:National Institute of Advanced Industrial Science and Technology (AIST), SDBS Database. Relevance: Reference spectra for isonicotinamide fragmentation and IR bands. URL:
- Heterocyclic Chemistry & NMR Shifts: Source:Joule, J. A., & Mills, K. (2010). Heterocyclic Chemistry (5th ed.). Wiley. Relevance: Authoritative text on pyridine proton coupling constants () and substituent effects. URL:
- Mass Spectrometry of Chlorinated Heterocycles: Source:McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra. Relevance: Definitive guide on chlorine isotope patterns (M/M+2 ratio). URL:

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](https://www.orgsyn.org)

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